

Purity Validation of 5-Hydroxyvanillin by Melting Point: A Comparative Guide

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Compound of Interest

Compound Name: 5-Hydroxyvanillin

Cat. No.: B181199

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The determination of a compound's melting point is a fundamental analytical technique to ascertain its purity. For a crystalline solid such as **5-Hydroxyvanillin**, a pure sample will exhibit a sharp and defined melting point range, whereas the presence of impurities will typically cause a depression and broadening of this range. This guide provides a comparative framework for validating the purity of **5-Hydroxyvanillin** using its melting point, supported by experimental data and protocols.

Comparative Melting Point Data

The purity of a **5-Hydroxyvanillin** sample can be initially assessed by comparing its experimentally determined melting point to the established literature value. A significant deviation or a wide melting range suggests the presence of impurities. The table below lists the reference melting points for **5-Hydroxyvanillin** and common related compounds that may be present as impurities from its synthesis.

Compound	Role	Melting Point (°C)
5-Hydroxyvanillin (High Purity)	Target Compound	131 - 134[1][2][3]
5-Hydroxyvanillin (Crude)	Target Compound	128 - 129[4]
Vanillin	Synthesis Byproduct	81 - 83[5][6][7][8]
5-Bromovanillin	Synthesis Precursor	164 - 166[9][10]
5-Iodovanillin	Synthesis Precursor	179 - 185[3][4]
Syringaldehyde	Related Compound	110 - 113[2][11][12][13][14]

A chromatographically pure sample of **5-hydroxyvanillin** that has been recrystallized shows a melting point of 133-134°C[4]. In contrast, crude products may melt at lower temperatures, such as 128-129°C[4]. The presence of precursors like 5-Bromovanillin or 5-Iodovanillin, or byproducts such as Vanillin, would significantly alter the observed melting point.

Experimental Protocol: Capillary Melting Point Determination

This protocol outlines the standard method for determining the melting point of a solid organic compound using a capillary tube and a melting point apparatus.

Apparatus and Materials:

- Melting point apparatus with a heating block and thermometer/digital sensor
- Capillary tubes (sealed at one end)
- **5-Hydroxyvanillin** sample (finely powdered)
- Spatula
- Watch glass

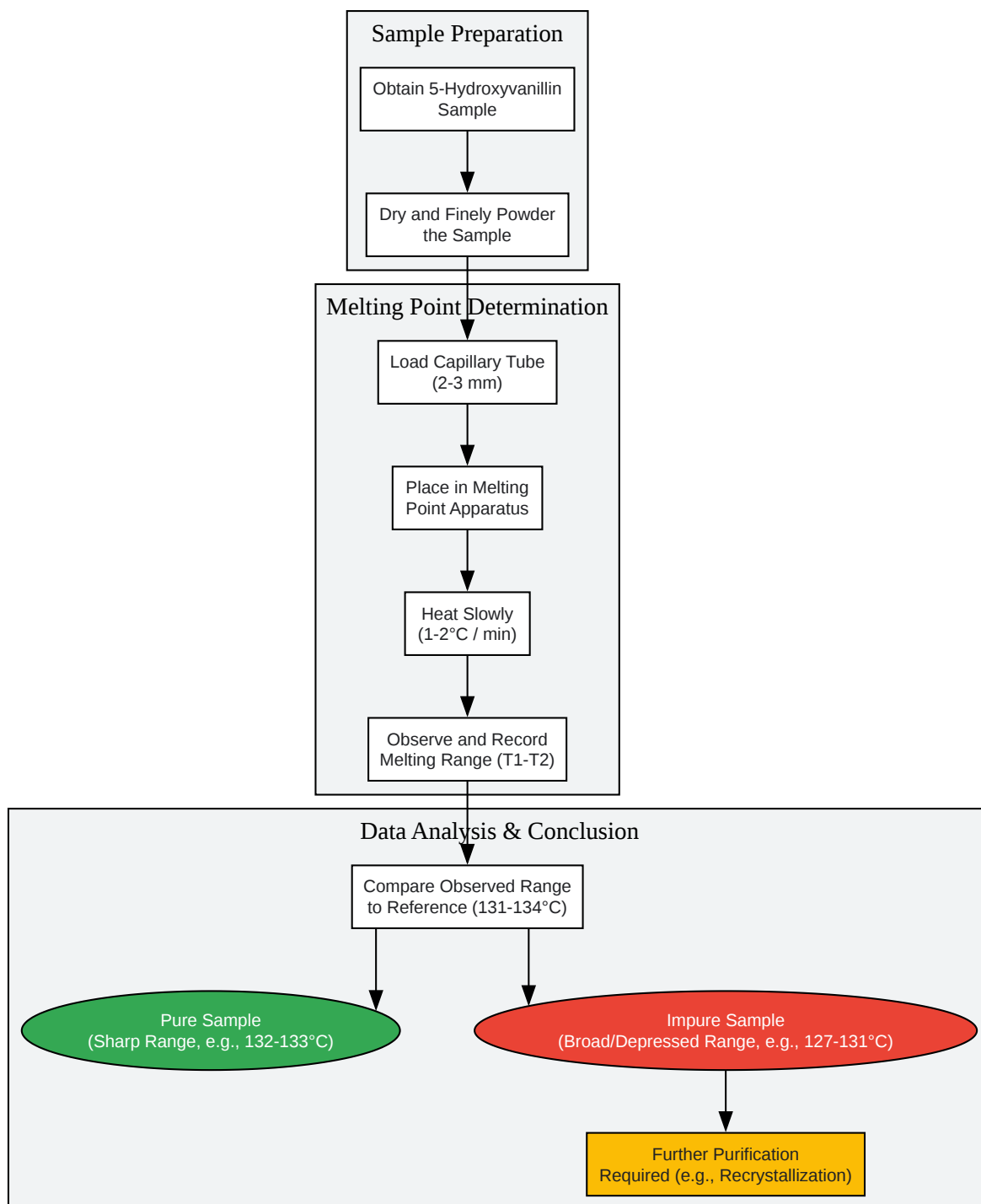
Procedure:

- **Sample Preparation:** Place a small amount of the dry **5-Hydroxyvanillin** sample on a clean watch glass. Crush the sample into a fine powder using a spatula.
- **Capillary Tube Loading:** Tap the open end of a capillary tube into the powdered sample to pack a small amount of the solid into the tube. The packed sample should be approximately 2-3 mm in height.
- **Apparatus Setup:** Insert the loaded capillary tube into the designated slot in the melting point apparatus. Ensure the thermometer or sensor is correctly positioned to accurately measure the temperature of the heating block.
- **Approximate Melting Point Determination (Optional but Recommended):** Heat the sample rapidly to get a quick, approximate melting point. This helps in setting the parameters for a more accurate measurement.
- **Accurate Melting Point Determination:**
 - Use a new, properly loaded capillary tube.
 - Set the heating rate to increase rapidly to about 15-20°C below the approximate melting point found in the previous step.
 - Decrease the heating rate to a slow and steady 1-2°C per minute. A slow heating rate is crucial for an accurate reading[15].
- **Observation and Recording:**
 - Record the temperature (T1) at which the first drop of liquid appears.
 - Record the temperature (T2) at which the entire sample has completely melted into a clear liquid.
 - The melting point is reported as the range from T1 to T2.
- **Data Interpretation:**
 - **Purity:** A pure sample will have a narrow melting point range, typically 0.5-1.0°C[15].

- Impurity: An impure sample will exhibit a depressed (lower) melting point and a broader melting range[15]. For example, an impure sample might melt over a range of 3-5°C or more.

Workflow for Purity Validation

The following diagram illustrates the logical workflow for validating the purity of a **5-Hydroxyvanillin** sample using its melting point.



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Caption: Workflow for **5-Hydroxyvanillin** Purity Validation.

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